

epi-Progoitrin CAS number and chemical properties

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Compound of Interest

Compound Name: *epi-Progoitrin*

Cat. No.: *B1229412*

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epi-Progoitrin: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

epi-Progoitrin, a glucosinolate found in cruciferous vegetables, has garnered significant scientific interest due to its potential biological activities and those of its hydrolysis products. This technical guide provides an in-depth overview of **epi-Progoitrin**, focusing on its chemical properties, relevant experimental protocols, and associated signaling pathways.

Chemical Identity and Properties

epi-Progoitrin is the (2S) stereoisomer of 2-hydroxy-3-butenyl glucosinolate. It is structurally distinct from its (2R) counterpart, progoitrin. The primary CAS Registry Number for **epi-Progoitrin** is 19237-18-4. It is important to distinguish this from the CAS number for progoitrin, which is 585-95-5.

Physicochemical Properties

While specific experimental data for the melting point, boiling point, and precise solubility of **epi-Progoitrin** are not readily available in the reviewed literature, the general properties of glucosinolates can provide an estimation. Glucosinolates are generally water-soluble,

crystalline solids that are stable at neutral pH but can degrade under strongly acidic or basic conditions and at elevated temperatures.

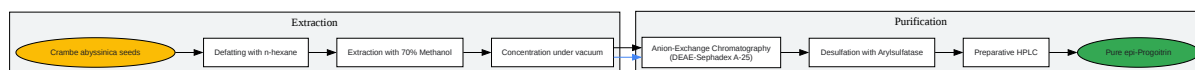
Property	Value	Source
CAS Number	19237-18-4	N/A
Molecular Formula	C ₁₁ H ₁₉ NO ₁₀ S ₂	[1]
Molecular Weight	389.40 g/mol	[1]
Melting Point	Data not available	N/A
Boiling Point	Data not available	N/A
Solubility	Expected to be soluble in water and polar organic solvents.	[2]
Stability	Generally stable at neutral pH; degradation may occur at extreme pH and high temperatures.	N/A

Experimental Protocols

Extraction and Purification of epi-Progoitrin from *Crambe abyssinica*

A common source for the extraction of **epi-Progoitrin** is the seeds of *Crambe abyssinica*. The following is a generalized protocol based on established methodologies.

Experimental Workflow: Extraction and Purification



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A generalized workflow for the extraction and purification of **epi-Progoitrin**.

Analytical Methods

High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS) is a highly sensitive and selective method for the quantification of **epi-Progoitrin**.

- Column: A reverse-phase C18 column (e.g., ACQUITY UPLC™ HSS T3, 100 × 2.1 mm, 1.8 μm) is typically used.[3][4]
- Mobile Phase: A gradient of acetonitrile and water (often with 0.1% formic acid) is employed. [3][4]
- Detection: Electrospray ionization (ESI) in negative ion mode is common, with multiple reaction monitoring (MRM) for quantification.[3][4] The transition m/z 388 → 97 is often used for **epi-Progoitrin**. [4][5]

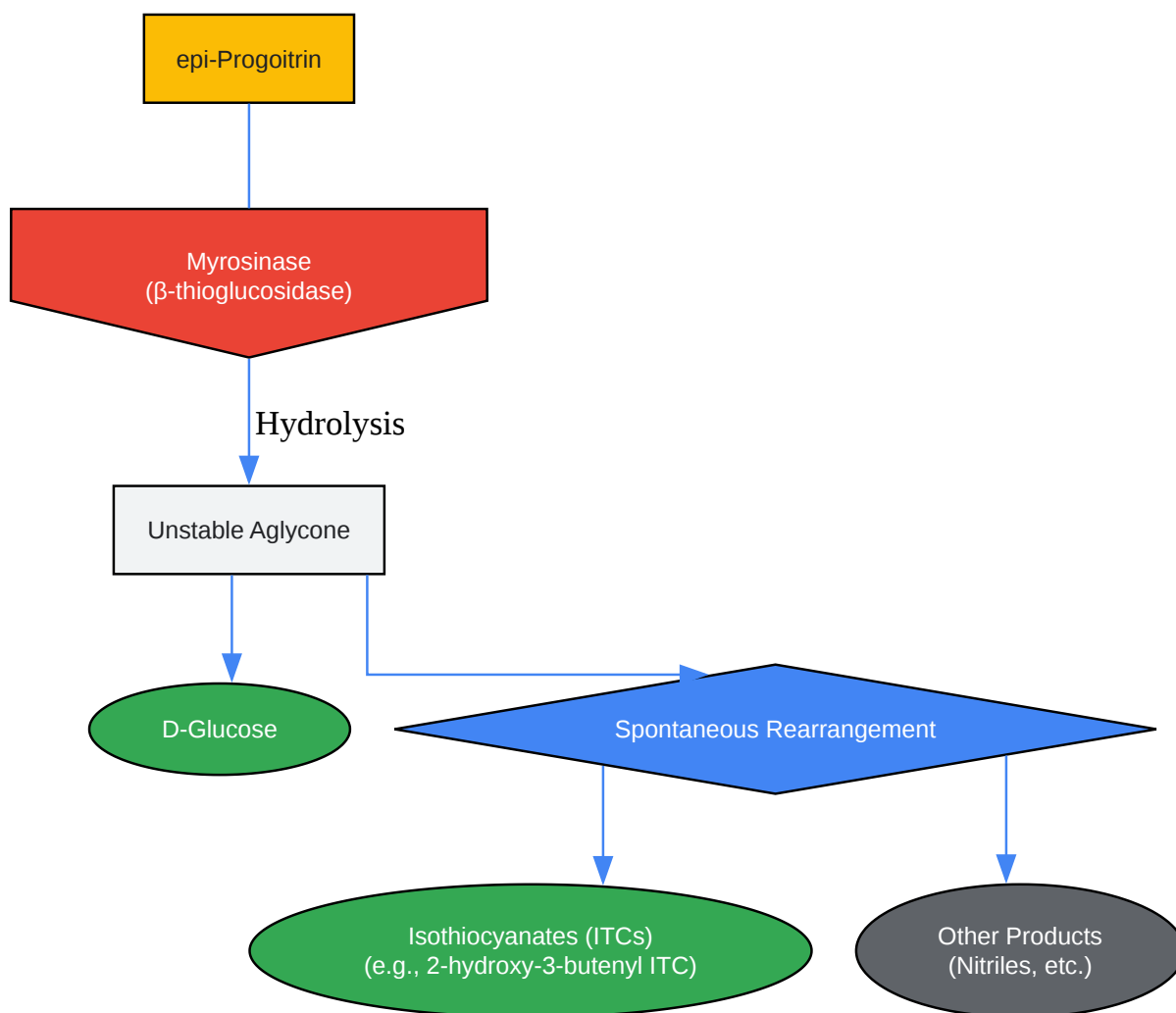
Nuclear Magnetic Resonance (NMR) Spectroscopy is a powerful tool for the structural elucidation of **epi-Progoitrin**. Both ^1H and ^{13}C NMR are used to confirm the identity and purity of the isolated compound.

Signaling and Metabolic Pathways

Myrosinase-Catalyzed Hydrolysis of **epi-Progoitrin**

Upon tissue damage in plants containing **epi-Progoitrin**, the enzyme myrosinase is released and catalyzes the hydrolysis of the glucosinolate. This reaction leads to the formation of an unstable aglycone, which then rearranges to form various bioactive compounds, primarily isothiocyanates (ITCs).

Myrosinase Hydrolysis Pathway



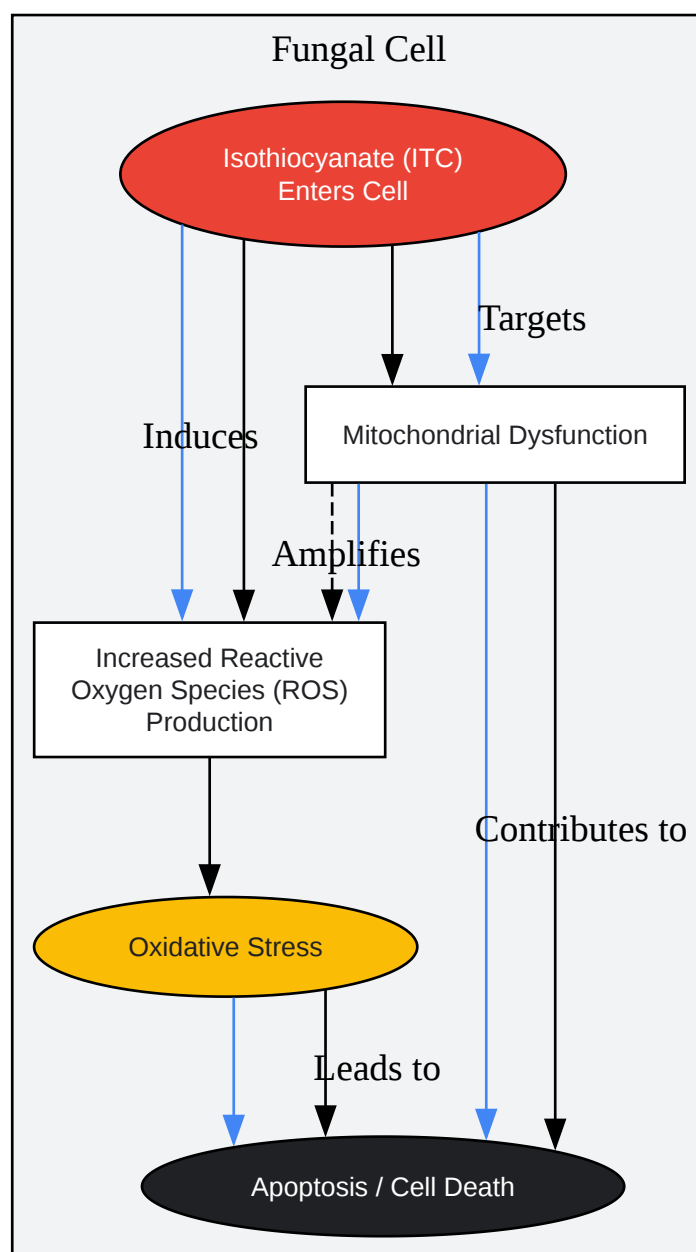
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Hydrolysis of **epi-Progoitrin** by the enzyme myrosinase.

Antifungal Mechanism of epi-Progoitrin-Derived Isothiocyanates

The isothiocyanates produced from the hydrolysis of **epi-Progoitrin** exhibit potent antifungal activity. The proposed mechanism involves the induction of oxidative stress and the disruption of mitochondrial function within the fungal cell.

Antifungal Signaling Pathway of Isothiocyanates



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Proposed antifungal mechanism of isothiocyanates derived from **epi-Progoitrin**.

Conclusion

epi-Progoitrin is a significant natural product with potential applications in various fields, including agriculture and medicine. Understanding its chemical properties, mastering its extraction and analysis, and elucidating the mechanisms of action of its derivatives are crucial

for harnessing its full potential. This guide provides a foundational resource for professionals engaged in the research and development of **epi-Progoitrin** and related compounds.

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